

# MC-DOXHZN hydrochloride stability and storage conditions

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## Compound of Interest

Compound Name: MC-DOXHZN hydrochloride

Cat. No.: B10859577

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## MC-DOXHZN Hydrochloride Technical Support Center

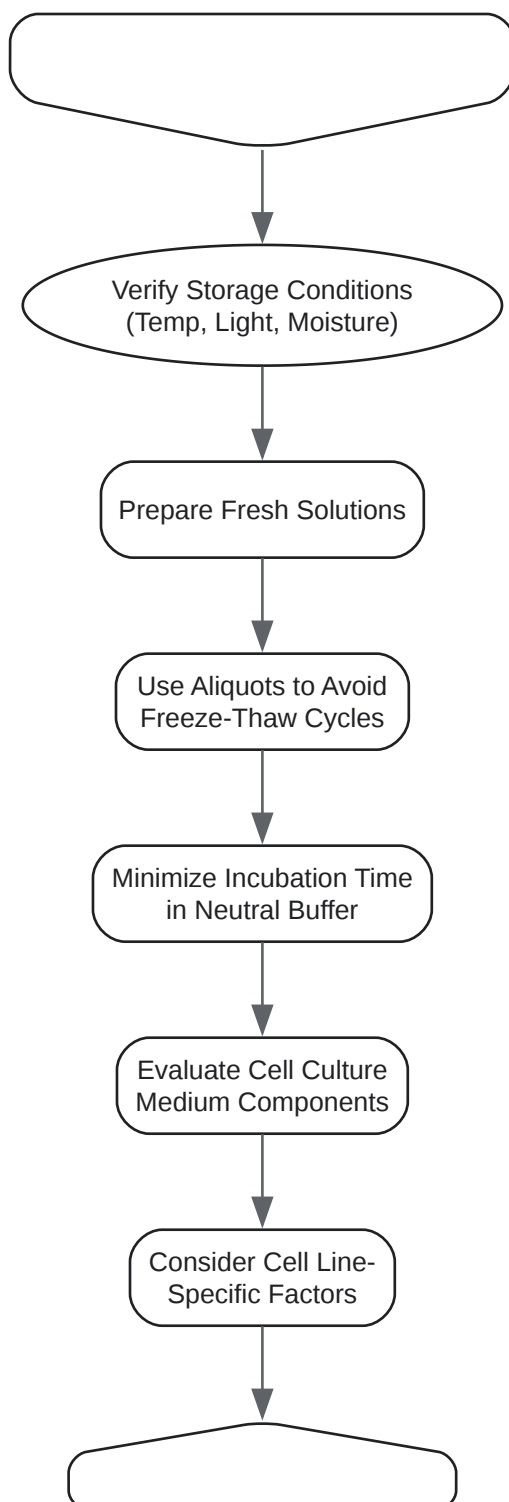
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered during experiments with **MC-DOXHZN hydrochloride**.

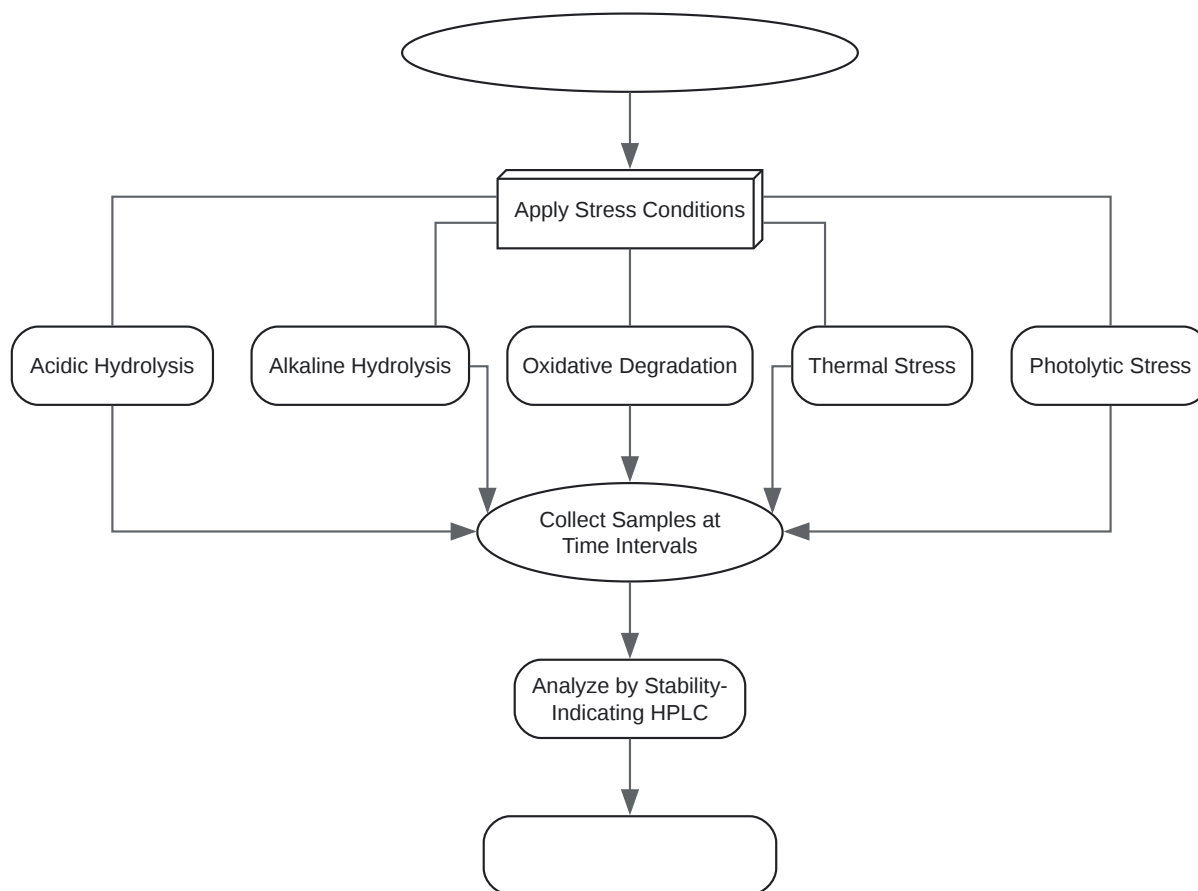
### Frequently Asked Questions (FAQs)

Q1: What is **MC-DOXHZN hydrochloride** and what is its mechanism of action?

**MC-DOXHZN hydrochloride** is an albumin-binding prodrug of Doxorubicin.[1][2] It is designed with an acid-sensitive hydrazone linker.[1][3] Under the acidic conditions often found in the tumor microenvironment or within cellular lysosomes, this linker is cleaved, releasing the active cytotoxic agent, Doxorubicin. Doxorubicin then exerts its anti-cancer effect by inhibiting DNA topoisomerase II.[3]

Diagram: Mechanism of Action





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## References

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- 3. researchgate.net [researchgate.net]
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